

# Methyl 2,4-dibromobenzoate physical and chemical properties

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## Compound of Interest

Compound Name: *Methyl 2,4-dibromobenzoate*

Cat. No.: *B138849*

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## An In-depth Technical Guide to Methyl 2,4-dibromobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 2,4-dibromobenzoate**, a key intermediate in organic synthesis. This document details its characteristics, synthesis, and purification, and provides relevant spectral data and experimental protocols to support its application in research and development.

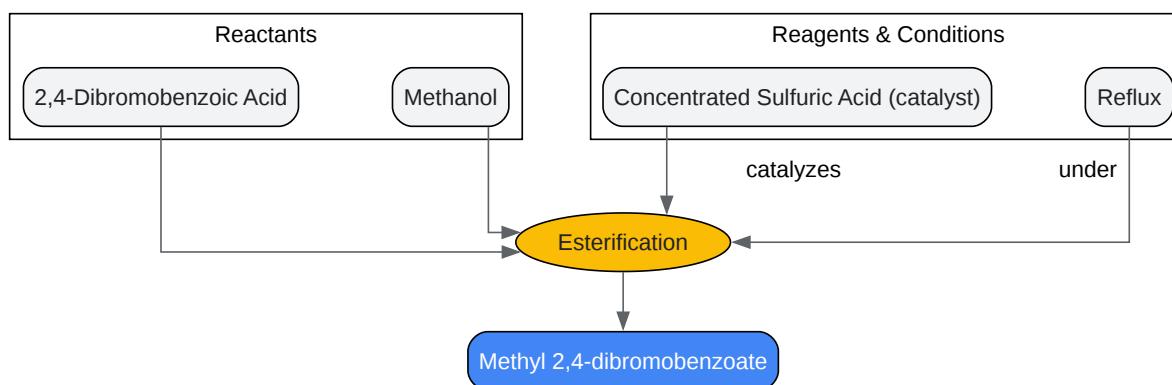
## Core Physical and Chemical Properties

**Methyl 2,4-dibromobenzoate** is a halogenated aromatic ester. Its structure and key identifiers are presented below.

Property	Value
CAS Number	54335-33-0 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>8</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	293.94 g/mol <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	Yellow solid <a href="#">[1]</a>
Boiling Point	308.00 °C <a href="#">[7]</a>
Flash Point	140.10 °C <a href="#">[7]</a>
Solubility	Soluble in methanol. <a href="#">[3]</a>

## Synthesis of Methyl 2,4-dibromobenzoate

The primary route for the synthesis of **Methyl 2,4-dibromobenzoate** is through the Fischer esterification of 2,4-dibromobenzoic acid.



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Synthesis of **Methyl 2,4-dibromobenzoate** via Fischer Esterification.

## Experimental Protocol: Synthesis

This protocol is adapted from established esterification procedures.[\[1\]](#)

### Materials:

- 2,4-dibromobenzoic acid (1 equivalent)
- Methanol (sufficient to dissolve the acid)
- Concentrated sulfuric acid (catalytic amount, e.g., 0.2 equivalents)
- Round-bottomed flask
- Reflux condenser
- Heating mantle
- Filtration apparatus

### Procedure:

- In a round-bottomed flask, dissolve 2,4-dibromobenzoic acid (e.g., 250 g, 0.90 mol) in methanol (e.g., 2 L).[\[1\]](#)
- Carefully add concentrated sulfuric acid (e.g., 18.4 g, 0.19 mol) to the solution.[\[1\]](#)
- Equip the flask with a reflux condenser and heat the mixture to reflux.[\[1\]](#)
- Maintain reflux overnight.[\[1\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature.[\[1\]](#)
- The product will precipitate out of the solution. Collect the precipitate by filtration.[\[1\]](#)
- Wash the collected solid with cold methanol to remove any unreacted acid and catalyst.[\[1\]](#)
- Dry the product under vacuum to yield **Methyl 2,4-dibromobenzoate** as a yellow solid.[\[1\]](#)

## Purification

The crude product from the synthesis can be purified by column chromatography or recrystallization to achieve high purity.

### Experimental Protocol: Purification by Column Chromatography

This protocol is based on the purification method described in the synthesis of a related compound.[\[1\]](#)

#### Materials:

- Crude **Methyl 2,4-dibromobenzoate**
- Silica gel (for column chromatography)
- Eluent: Petroleum ether/Ethyl acetate mixture (e.g., 5:1 v/v)[\[1\]](#)
- Chromatography column
- Collection flasks

#### Procedure:

- Prepare a silica gel column using the chosen eluent.
- Dissolve the crude **Methyl 2,4-dibromobenzoate** in a minimum amount of the eluent or a suitable solvent.
- Load the sample onto the top of the silica gel column.
- Elute the column with the petroleum ether/ethyl acetate mixture.[\[1\]](#)
- Collect the fractions containing the purified product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **Methyl 2,4-dibromobenzoate**.

## Spectral Data

The following tables summarize the expected spectral data for **Methyl 2,4-dibromobenzoate** based on analysis of similar compounds.

### <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
~7.8-8.0	d	1H	Aromatic H
~7.5-7.7	dd	1H	Aromatic H
~7.3-7.5	d	1H	Aromatic H
~3.9	s	3H	-OCH <sub>3</sub>

### <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift ( $\delta$ ) ppm	Assignment
~165	C=O (ester)
~135-140	Aromatic C-Br
~130-135	Aromatic C-H
~125-130	Aromatic C-H
~120-125	Aromatic C-Br
~115-120	Aromatic C-COOCH <sub>3</sub>
~52	-OCH <sub>3</sub>

### FT-IR (Fourier-Transform Infrared Spectroscopy)

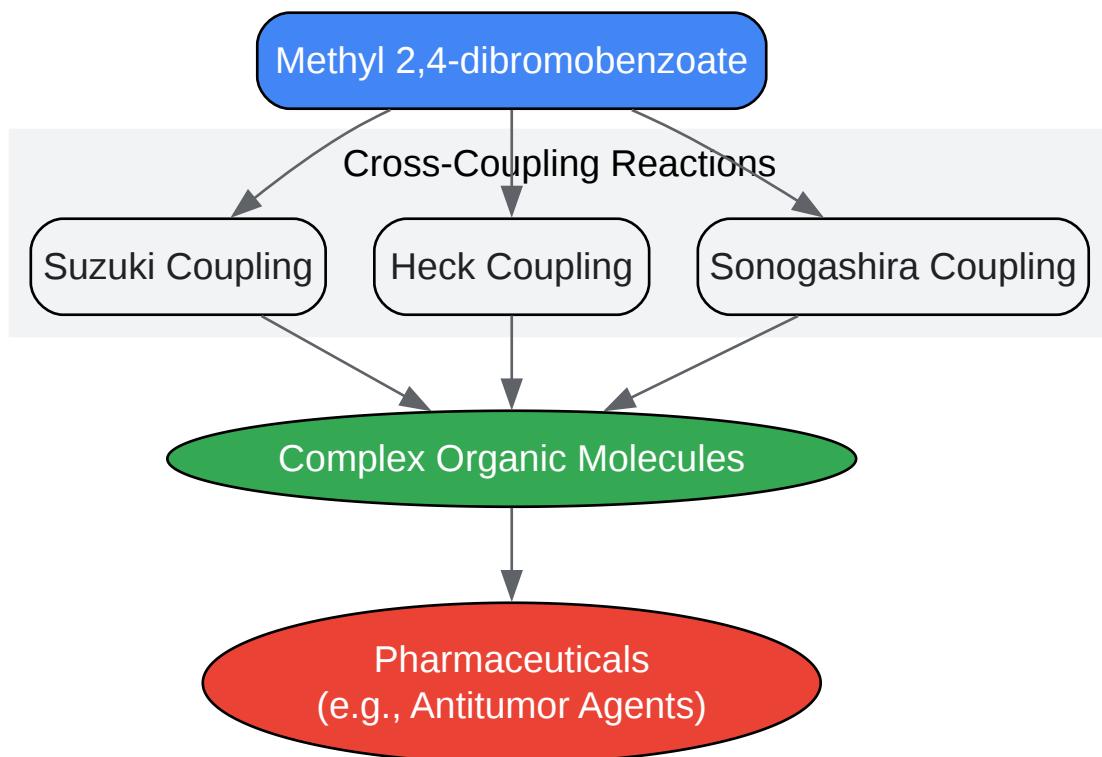
Wavenumber (cm <sup>-1</sup> )	Assignment
~3000-3100	Aromatic C-H stretch
~2950	Aliphatic C-H stretch
~1720-1740	C=O (ester) stretch
~1550-1600	Aromatic C=C stretch
~1200-1300	C-O (ester) stretch
~700-800	C-Br stretch

#### Mass Spectrometry (MS)

m/z	Assignment
~292/294/296	[M] <sup>+</sup> , [M+2] <sup>+</sup> , [M+4] <sup>+</sup> (due to Br isotopes)
~261/263/265	[M - OCH <sub>3</sub> ] <sup>+</sup>
~183/185	[M - Br - COOCH <sub>3</sub> ] <sup>+</sup>

## Applications in Research and Drug Development

**Methyl 2,4-dibromobenzoate** serves as a versatile intermediate in the synthesis of more complex molecules. The presence of two bromine atoms at specific positions on the benzene ring allows for selective functionalization through various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. This makes it a valuable building block in the preparation of compounds with potential immunosuppressive and antitumor activities.[\[1\]](#)



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Applications of **Methyl 2,4-dibromobenzoate** in Organic Synthesis.

## Conclusion

This technical guide provides essential information on the physical and chemical properties, synthesis, purification, and spectral characteristics of **Methyl 2,4-dibromobenzoate**. The detailed protocols and data presented herein are intended to facilitate its use as a key intermediate in the development of novel chemical entities for research and pharmaceutical applications.

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## References

- 1. METHYL 2,4-DIBROMOBENZOATE | 54335-33-0 [chemicalbook.com]
- 2. 54335-33-0 Cas No. | Methyl 2,4-dibromobenzoate | Apollo [store.apolloscientific.co.uk]
- 3. 2,4-Dibromo methyl benzoate - Daicel Pharma Standards [daicelpharmastandards.com]
- 4. 54335-33-0 | Methyl 2,4-dibromobenzoate - Alachem Co., Ltd. [alachem.co.jp]
- 5. halochem.com [halochem.com]
- 6. 54335-33-0 | CAS DataBase [chemicalbook.com]
- 7. Methyl 2,4-dibromobenzoate | 54335-33-0 | FM66220 [biosynth.com]
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